

# An In-depth Technical Guide to Titanium(IV) Nitrate

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## Compound of Interest

Compound Name: *Titanium nitrate*

Cat. No.: *B8366583*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of titanium(IV) nitrate, focusing on its chemical identity, safety data, physicochemical properties, and applications, particularly as a precursor in material synthesis. This document is intended to serve as a valuable resource for professionals in research and development.

## Chemical Identification and Properties

Titanium(IV) nitrate, also known as titanium tetranitrate, is an inorganic compound with the chemical formula  $\text{Ti}(\text{NO}_3)_4$ . It is a volatile, colorless, and diamagnetic solid.<sup>[1]</sup> The primary CAS number for anhydrous titanium(IV) nitrate is 12372-56-4. It is important to distinguish this from other forms, such as hydrated **titanium nitrate** or titanyl nitrate  $[\text{TiO}(\text{NO}_3)_2]$ .

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of titanium(IV) nitrate is presented in Table 1. This data is essential for understanding its behavior in various experimental conditions.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | Ti(NO <sub>3</sub> ) <sub>4</sub>  |
| Molar Mass        | 295.886 g/mol <a href="#">[1]</a>  |
| Appearance        | Colorless, volatile solid <a href="#">[1]</a>  |
| Density           | 2.192 g/cm <sup>3</sup>  |
| Melting Point     | 58 °C (decomposes) <a href="#">[1]</a>   |
| Solubility        | Reacts with water. Soluble in nonpolar solvents like silicon tetrachloride and carbon tetrachloride. <a href="#">[1]</a> |
| Infrared Spectrum | Strong absorption at 1635 cm <sup>-1</sup> , attributed to an N-O vibrational mode. <a href="#">[1]</a>                  |

## Safety Data Sheet (SDS) Summary

The following tables summarize the critical safety information for titanium(IV) nitrate. Researchers must consult the full Safety Data Sheet before handling this chemical.

### Hazards Identification

| Hazard Class              | Hazard Statement                               |
|---------------------------|--|
| Oxidizing Solid           | H272: May intensify fire; oxidizer.            |
| Skin Corrosion/Irritation | H314: Causes severe skin burns and eye damage. |
| Eye Damage/Irritation     | H314: Causes severe skin burns and eye damage. |

## Precautionary Statements and First Aid

| Category   | Precautionary Statement / First Aid Measure  |
|------------|--|
| Prevention | P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.  |
| Response   | P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P316: Get emergency medical help immediately. P363: Wash contaminated clothing before reuse. |
| Storage    | P405: Store locked up.   |
| Disposal   | P501: Dispose of contents/container in accordance with local/regional/national/international regulations.  |

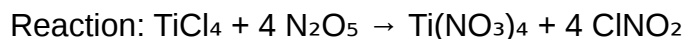
Note: The safety information is based on available SDS data and may not be exhaustive.[2]

## Experimental Protocols

Titanium(IV) nitrate is primarily used as a precursor in the synthesis of other materials, most notably titanium dioxide (TiO<sub>2</sub>). Detailed experimental protocols for its direct application in drug development are not widely available in the current literature.

## Preparation of Titanium(IV) Nitrate

A common method for the synthesis of anhydrous titanium(IV) nitrate is the nitration of titanium tetrachloride (TiCl<sub>4</sub>) using dinitrogen pentoxide (N<sub>2</sub>O<sub>5</sub>).[1]



Hydrated forms of **titanium nitrate** can be produced by dissolving titanium compounds in nitric acid.<sup>[1]</sup>

## Synthesis of Titanium Dioxide (TiO<sub>2</sub>) Nanoparticles using a Sol-Gel Method

Titanium(IV) nitrate can be used as a titanium source in the sol-gel synthesis of TiO<sub>2</sub> nanoparticles. The following is a representative protocol.

Materials:

- Titanium(IV) nitrate
- Ethanol
- Deionized water
- Nitric acid (for pH adjustment)

Procedure:

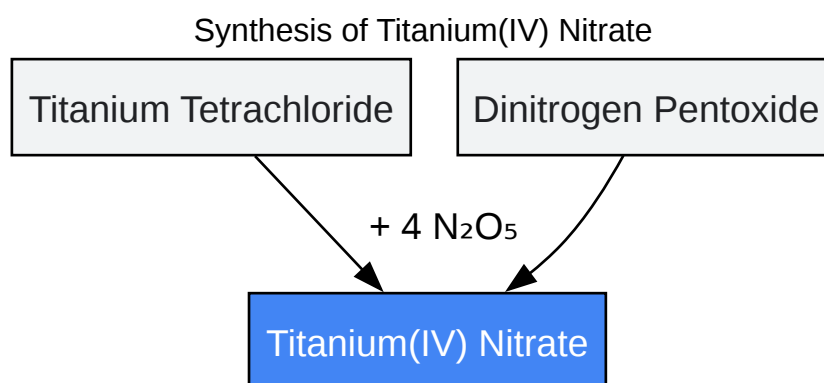
- Dissolve titanium(IV) nitrate in ethanol.
- Separately, prepare a solution of deionized water and ethanol.
- Slowly add the **titanium nitrate** solution to the water/ethanol mixture under vigorous stirring.
- Adjust the pH of the resulting solution with nitric acid to control the hydrolysis and condensation rates.
- Continue stirring for a specified period (e.g., 20 minutes) to form a stable sol.
- Allow the sol to age for 24 hours, during which it will transform into a gel.
- Dry the gel at a specific temperature (e.g., 120 °C) to remove the solvent.
- Calcine the dried gel at a higher temperature (e.g., 300 °C) for a set duration (e.g., 1 hour) to obtain crystalline TiO<sub>2</sub> nanoparticles.<sup>[3]</sup>

## Signaling Pathways and Toxicological Data

There is a notable lack of specific toxicological data and studies on the signaling pathways directly related to titanium(IV) nitrate in the available scientific literature. Most toxicological research focuses on titanium dioxide (TiO<sub>2</sub>) nanoparticles or titanium nitride (TiN). It is often presumed that the biological effects of **titanium nitrate** are related to its hydrolysis products, primarily TiO<sub>2</sub>. Therefore, researchers should exercise caution and handle titanium(IV) nitrate with the assumption that it may exhibit significant toxicity. The available SDS indicates that it is corrosive and can cause severe skin and eye damage.[2]

## Visualizations

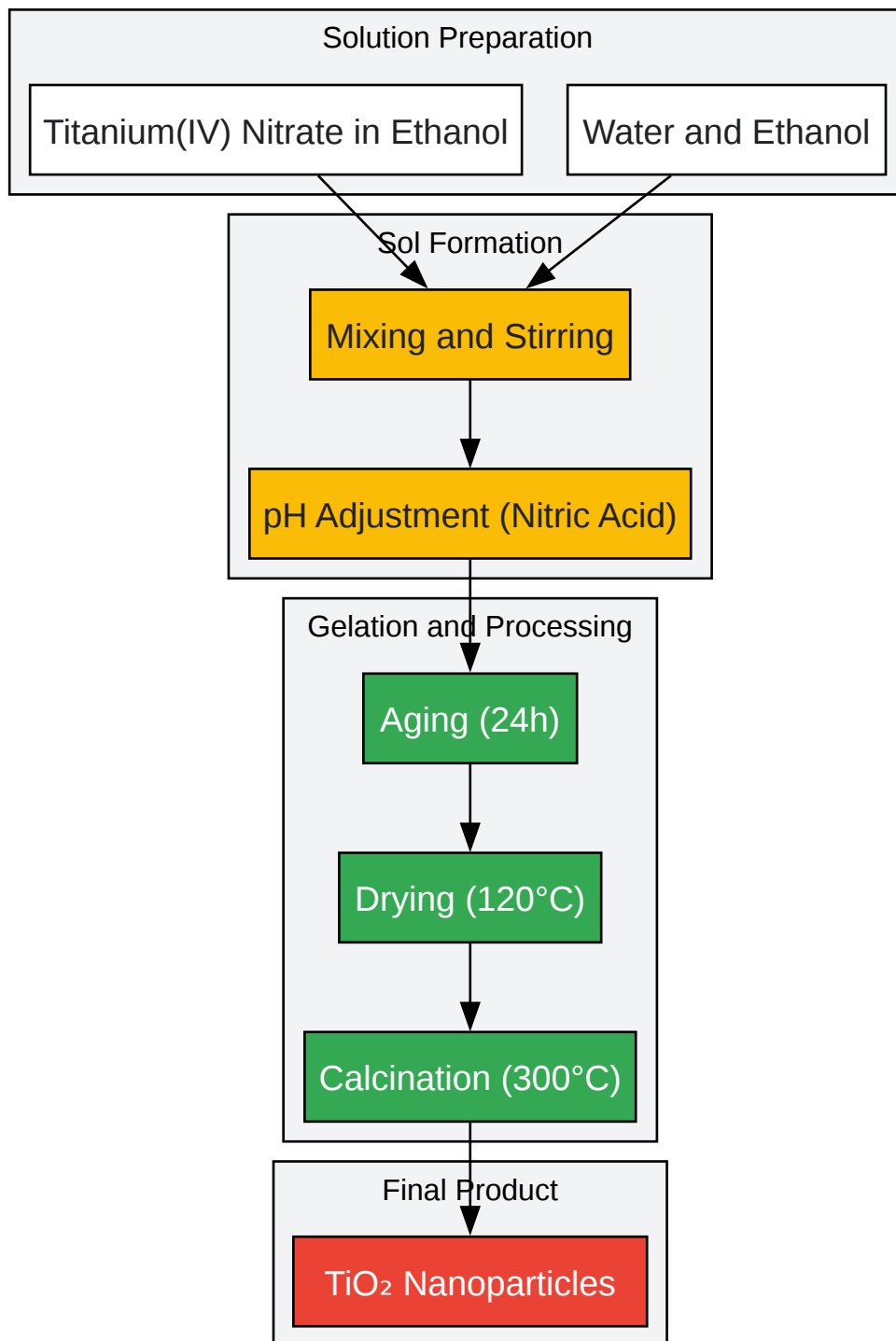
### Logical Relationship of Titanium(IV) Nitrate Synthesis



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Caption: Synthesis pathway of Titanium(IV) Nitrate.

## Experimental Workflow for TiO<sub>2</sub> Nanoparticle Synthesis

Sol-Gel Synthesis of TiO<sub>2</sub> Nanoparticles[Click to download full resolution via product page](#)

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## References

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